

Technical Guide: Proper Disposal of 3-(3-Methylanilino)indol-2-one

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Compound of Interest

Compound Name: 3-(3-Methylanilino)indol-2-one

CAS No.: 33829-03-7

Cat. No.: B11563779

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Executive Summary & Operational Context

3-(3-Methylanilino)indol-2-one is a bioactive organic scaffold belonging to the anilino-indolinone class.^{[1][2][3][4]} This structural motif is the pharmacophore for several potent multi-kinase inhibitors (e.g., precursors to nintedanib or sunitinib analogs) used to target VEGFR, PDGFR, and FGFR pathways.^{[1][4]}

The Core Directive: Due to its designed biological activity (enzyme inhibition), this compound must be treated as a High Potency Active Pharmaceutical Ingredient (HPAPI).^{[1][2][3]} Standard "drain disposal" or "general trash" protocols are strictly prohibited.^{[1][2][4]} The objective is Total Thermal Destruction to prevent bio-accumulation in aquatic ecosystems.^{[1][2][3][4]}

Hazard Profiling & Risk Assessment

Before disposal, the waste must be characterized.^{[1][3][4][5]} As a research chemical, specific toxicological data may be sparse; therefore, we apply the Precautionary Principle based on Structure-Activity Relationships (SAR).^{[1][2][3][4]}

Hazard Category	Classification (SAR-Based)	Operational Implication
Bioactivity	High (Kinase Inhibitor)	Capable of disrupting cell signaling at nanomolar concentrations.[1][2][3][4]
Aquatic Toxicity	Acute/Chronic Category 1	Zero-discharge policy.[1][2][3][4] Do not release into municipal water systems.[1][2][4]
Solubility	Low (Water), High (DMSO/Methanol)	Precipitates in water drains, creating long-term contamination depots.[1][2][3][4]
Stability	Thermally Stable / Hydrolytically Stable	Requires high-temperature incineration (>1000°C) for destruction.[1][2][3][4]

Waste Segregation & Classification

Proper disposal begins at the bench.[1][2][4] You must segregate this compound from general solvent streams to minimize the volume of high-hazard waste.[1][2][3][4]

A. Solid Waste (Pure Compound & Contaminated Debris) [1][3][4]

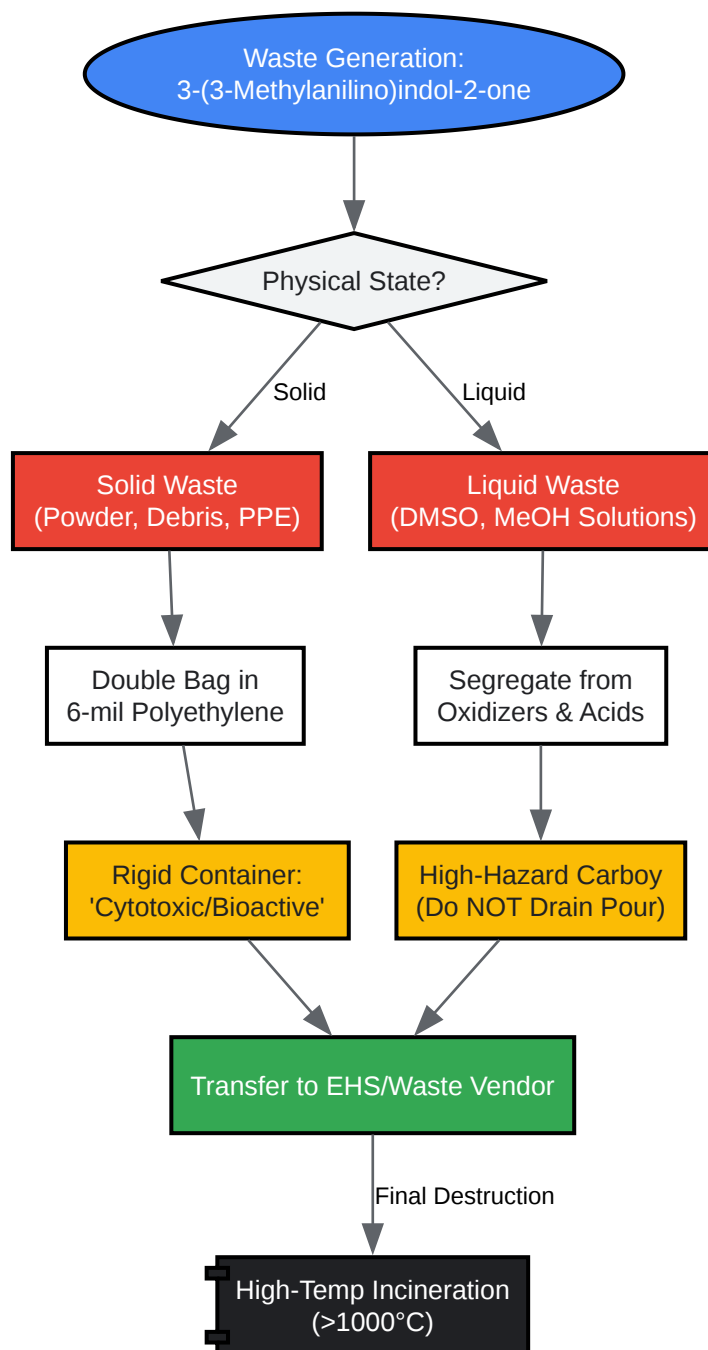
- Classification: Hazardous Organic Solid (Cytotoxic/Bioactive).[1][2][3][4]
- Items: Weighing boats, contaminated gloves (outer layer), pipette tips, and solid residues.[1][3]
- Container: Rigid, puncture-proof yellow or black container (depending on local "Cytotoxic" color coding) lined with a 6-mil polyethylene bag.[1][2][3][4]
- Labeling: "HIGH HAZARD: BIOACTIVE TOXIN - INCINERATE ONLY." [1][2][3][4]

B. Liquid Waste (Mother Liquors & HPLC Effluent)[1][3][4]

- Classification: Non-Halogenated Organic Solvent Waste (High Hazard).[1][2][3][4]
- Composition: Typically DMSO, Methanol, or Acetonitrile containing the analyte.[1][2][3]
- Protocol:
 - Do not mix with oxidizers (e.g., Nitric Acid) or halogenated solvents (e.g., Chloroform) if possible, to keep incineration costs lower.[1][4]
 - Collect in a dedicated "Bioactive/Cytotoxic" liquid waste carboy.[1][2][4]
 - Triple Rinse Rule: Any glassware must be triple-rinsed with an organic solvent (e.g., acetone).[1][2][3][4] The rinsate must go into the hazardous waste container, NOT the sink.

Disposal Workflow Visualization

The following decision tree illustrates the operational logic for disposing of **3-(3-Methylanilino)indol-2-one** waste streams.



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Figure 1: Decision logic for segregating and routing anilino-indolinone waste streams to ensure thermal destruction.

Spill Response Protocol (Emergency Procedure)

In the event of a powder spill (>10 mg) or solution spill outside a fume hood:

- Evacuate & Isolate: Clear the immediate area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Allow aerosols to settle (15 mins).
[\[1\]](#)[\[3\]](#)[\[4\]](#)
- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat.[\[1\]](#)[\[2\]](#)[\[4\]](#) If powder is airborne, use an N95 or P100 respirator.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Containment:
 - Liquids: Cover with absorbent pads.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Solids: Cover with a damp paper towel (solvent-wet) to prevent dust generation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
Do not dry sweep.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Deactivation (Surface Cleaning):
 - Wipe the area with 10% Sodium Hypochlorite (Bleach) followed by water.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
Indolinones are susceptible to oxidative cleavage, which breaks the pharmacophore.[\[1\]](#)[\[3\]](#)
[\[4\]](#)
 - Note: Collect all cleanup materials as Solid Hazardous Waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Regulatory & Compliance Framework

Compliance requires adherence to federal and institutional standards.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

- RCRA (USA): While not explicitly P-listed or U-listed by specific CAS, this compound meets the criteria for Characteristic Hazardous Waste (due to toxicity) if tested.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It must be managed as a "Non-RCRA Regulated Hazardous Waste" (if not ignitable/corrosive) but treated with the severity of a P-listed compound due to potency.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- European Waste Catalogue (EWC): Classify under 18 01 08* (cytotoxic and cytostatic medicines) or 16 05 06* (laboratory chemicals consisting of or containing hazardous substances).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- DOT (Transport): If shipping waste, likely falls under UN 2811 (Toxic solid, organic, n.o.s.) or UN 2810 (Toxic liquid, organic, n.o.s.).[\[1\]](#)[\[2\]](#)[\[3\]](#)

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